

What is the chemical structure of Altiloxin B?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Altiloxin B*

Cat. No.: *B14084922*

[Get Quote](#)

Altiloxin B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Altiloxin B is a chlorinated sesquiterpenoid natural product. To date, scientific literature on **Altiloxin B** is limited, with available information primarily centered on its chemical identity. This document provides a concise summary of the known structural details of **Altiloxin B**. Further research would be required to elucidate its biological activity and potential applications in drug development.

Chemical Structure and Properties

Altiloxin B is a complex molecule characterized by a fused ring system containing a chlorine atom and an epoxide functional group. Its systematic name is (1aS,3R,4R,4aR,7S,8aS)-7-chloro-3-hydroxy-3,4a,8,8-tetramethyl-1a,2,4,5,6,7-hexahydronaphtho[4,4a-b]oxirene-4-carboxylic acid^[1].

The core structure of **Altiloxin B** is a hexahydronaphtho[4,4a-b]oxirene, which is a tricyclic system composed of a cyclohexane ring fused to a cyclohexene ring, which in turn is fused to an oxirane (epoxide) ring. The molecule is further substituted with four methyl groups, a hydroxyl group, a carboxylic acid group, and a chlorine atom. The specific stereochemistry of these substituents is crucial for its three-dimensional structure and, presumably, its biological function.

Table 1: Chemical and Physical Properties of **Altloxin B**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₃ ClO ₄	PubChem CID: 21771907
Molecular Weight	302.79 g/mol	PubChem CID: 21771907
IUPAC Name	(1aS,3R,4R,4aR,7S,8aS)-7-chloro-3-hydroxy-3,4a,8,8-tetramethyl-1a,2,4,5,6,7-hexahydronaphtho[4,4a-b]oxirene-4-carboxylic acid	PubChem CID: 21771907
Canonical SMILES	<chem>C[C@]12CC--INVALID-LINK--C--INVALID-LINK--O)(C)O(C)C">C@@HCl</chem>	PubChem CID: 21771907
InChI Key	FZDLFIRMAQCUGH-MSKJFZEMSA-N	PubChem CID: 21771907

Experimental Data

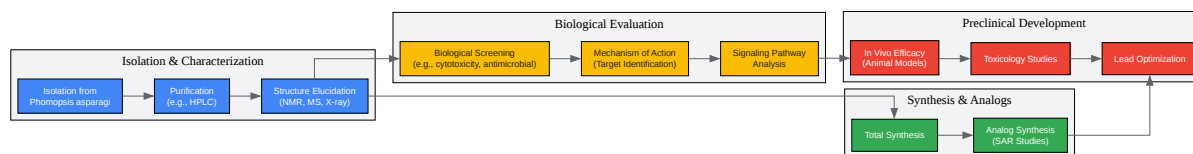
Detailed experimental protocols for the isolation, synthesis, and biological evaluation of **Altloxin B** are not readily available in the public domain. Similarly, comprehensive spectroscopic data (NMR, IR, Mass Spectrometry) beyond what was used for the initial structure elucidation has not been publicly reported.

Biological Activity and Signaling Pathways

There is currently no publicly available information regarding the biological activity of **Altloxin B**, including its mechanism of action or any associated signaling pathways. Further research is necessary to explore the pharmacological potential of this natural product.

Logical Workflow for Future Research

The following diagram outlines a potential workflow for future research on **Altloxin B**, starting from its natural source to potential therapeutic applications.



[Click to download full resolution via product page](#)

Caption: A proposed workflow for the comprehensive study of **Altiloxin B**.

Conclusion

Altiloxin B represents a structurally interesting natural product whose full scientific and therapeutic potential remains to be explored. The information provided herein, based on publicly available data, serves as a foundational guide. Significant further research, including isolation from its natural source or total synthesis, comprehensive spectroscopic analysis, and in-depth biological evaluation, is required to unlock the potential of **Altiloxin B** for researchers, scientists, and drug development professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Effects of aflatoxin on seedling growth and ultrastructure in plants - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is the chemical structure of Altiloxin B?]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b14084922#what-is-the-chemical-structure-of-altiloxin-b>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com